

Application Notes and Protocols for Dyeing Polyester with Disperse Blue 359

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Disperse blue 359*

CAS No.: *62570-50-7*

Cat. No.: *B1585479*

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This document provides a detailed protocol for the application of **Disperse Blue 359**, a high-performance anthraquinone dye, for coloring polyester (PES) and its blended fabrics. The protocol is designed for laboratory-scale exhaust dyeing and is intended to ensure high-quality, repeatable results with excellent fastness properties.

Introduction

Polyester, a hydrophobic synthetic fiber, presents unique challenges in dyeing due to its compact molecular structure, which hinders dye penetration. Disperse dyes, being non-ionic and sparingly soluble in water, are the primary class of dyes used for polyester. The dyeing mechanism involves the transfer of dye molecules from an aqueous dispersion to the fiber surface, followed by diffusion into the amorphous regions of the polymer. This process is highly dependent on temperature, requiring temperatures above the glass transition temperature (T_g) of polyester (typically 60-80°C) to facilitate fiber swelling and dye uptake.[1][2]

Disperse Blue 359 is a high-energy disperse dye known for its bright blue shade and excellent fastness properties, making it suitable for applications demanding high durability.[3][4][5] It is typically applied using high-temperature, high-pressure (HT-HP) exhaust dyeing methods to achieve optimal color yield and fastness.[6][7]

Experimental Data

The following table summarizes the typical fastness properties of polyester dyed with **Disperse Blue 359**. These values are indicative and can vary based on the specific dyeing process and substrate.

Fastness Property	Test Method	Rating
Light Fastness	ISO 105-B02	5-6
Washing Fastness (Fading)	ISO 105-C06	5
Washing Fastness (Staining)	ISO 105-C06	4-5
Perspiration Fastness (Fading)	ISO 105-E04	5
Perspiration Fastness (Staining)	ISO 105-E04	4-5
Ironing Fastness	ISO 105-X11	4-5
Dry Rubbing	ISO 105-X12	4-5
Wet Rubbing	ISO 105-X12	4-5

Data compiled from available technical information.[6][8]

Experimental Protocols

This section outlines the detailed methodology for dyeing polyester fabric with **Disperse Blue 359** using a laboratory-scale high-temperature exhaust dyeing machine.

3.1. Materials and Equipment

- Substrate: 100% Polyester fabric, scoured and ready for dyeing.

- Dye: **Disperse Blue 359** (commercial grade).
- Auxiliary Chemicals:
 - Dispersing agent (e.g., sodium lignosulfonate or a naphthalene sulfonic acid formaldehyde condensate).
 - Acetic acid (CH_3COOH) or an acidic buffer system.
 - Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$).
 - Sodium hydroxide (NaOH).
 - Non-ionic detergent.
- Equipment:
 - High-temperature, high-pressure laboratory dyeing machine.
 - Beakers, graduated cylinders, and pipettes.
 - pH meter.
 - Analytical balance.
 - Hot plate with magnetic stirrer.
 - Oven for drying.

3.2. Pre-treatment of Polyester Fabric

Prior to dyeing, it is crucial to prepare the polyester fabric to ensure uniform dye uptake and remove any impurities such as oils, waxes, or sizing agents.^{[7][9]}

- Scouring: Treat the fabric in a bath containing 1-2 g/L of a non-ionic detergent and 1 g/L of soda ash.
- Temperature and Time: Maintain the bath at 60-80°C for 20-30 minutes.^[10]

- Rinsing: Thoroughly rinse the fabric with warm water and then cold water to remove all scouring agents.
- Drying: Dry the fabric before weighing for the dyeing process.

3.3. Dyeing Protocol (High-Temperature Exhaust Method)

This method is recommended for achieving deep shades and the best fastness properties with **Disperse Blue 359**.[\[6\]](#)[\[7\]](#)

- Dye Dispersion Preparation:
 - Accurately weigh the required amount of **Disperse Blue 359** (e.g., 1-3% on weight of fabric, o.w.f., depending on the desired shade depth).[\[7\]](#)
 - Create a smooth paste by adding a small amount of warm water (40-50°C) and 1 g/L of a dispersing agent.[\[11\]](#)[\[12\]](#)
 - Gradually add more warm water to the paste with continuous stirring to form a fine, stable dispersion.
- Dye Bath Preparation:
 - Set the liquor ratio (the ratio of the volume of dye bath to the weight of the fabric) typically between 10:1 and 20:1.
 - Fill the dyeing vessel with the required amount of softened water.
 - Add 1 g/L of a dispersing agent to the bath.[\[13\]](#)
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[11\]](#)[\[14\]](#) This acidic environment is crucial for stable dye application and to prevent degradation of the disperse dye.[\[11\]](#)
 - Add the prepared dye dispersion to the bath and stir well.
- Dyeing Cycle:
 - Introduce the pre-wetted polyester fabric into the dye bath at approximately 60°C.[\[11\]](#)

- Run the machine for 10-15 minutes at this temperature to ensure even dye distribution.[2]
- Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.[7]
- Hold the temperature at 130°C for 30-60 minutes, depending on the depth of the shade.[7]
During this phase, the polyester fibers swell, allowing the dye molecules to penetrate and fix within the fiber structure.[14]
- After the holding time, cool the dye bath down to 70-80°C at a rate of 2-3°C per minute before draining.[7]

3.4. Post-Dyeing Treatment (Reduction Clearing)

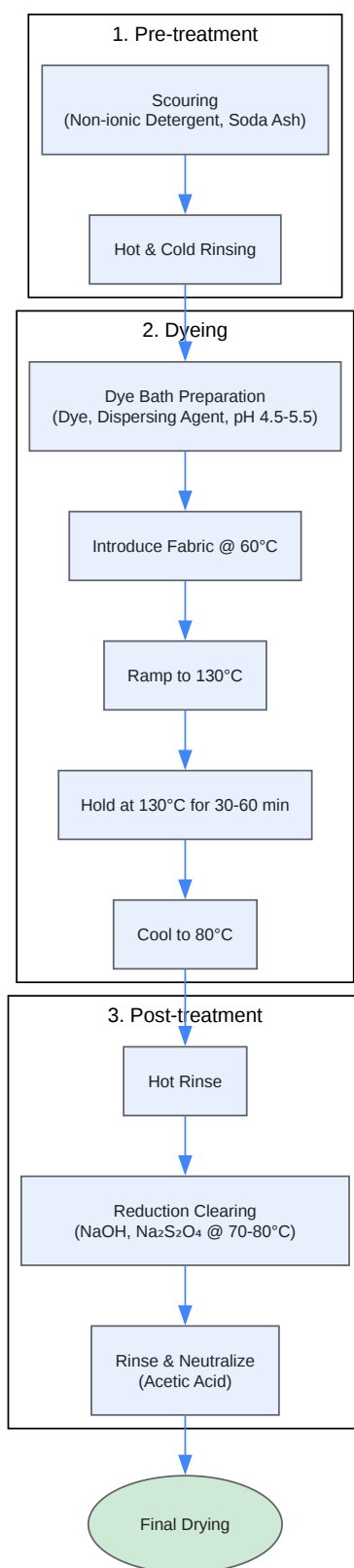
Reduction clearing is a critical after-treatment process to remove any unfixed disperse dye from the fiber surface. This step is essential for achieving optimal wash and crocking (rubbing) fastness.[15][16][17]

- Rinsing: After dyeing, rinse the fabric thoroughly with hot water (60-70°C) and then cold water.
- Reduction Clearing Bath: Prepare a fresh bath with a liquor ratio of 10:1 containing:
 - 2 g/L Sodium hydrosulfite (reducing agent).[7][16]
 - 2 g/L Sodium hydroxide (to provide the necessary alkaline medium).[7]
- Treatment: Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes.[7][17]
- Final Rinsing and Neutralization:
 - Rinse the fabric with hot water.
 - Neutralize the fabric with a 0.5-1.0 g/L acetic acid solution.
 - Finally, rinse with cold water.
- Drying: Dry the fabric in an oven or at ambient temperature.

Visualizations

4.1. Experimental Workflow

The following diagram illustrates the complete workflow for dyeing polyester with **Disperse Blue 359**, from fabric preparation to the final dried sample.

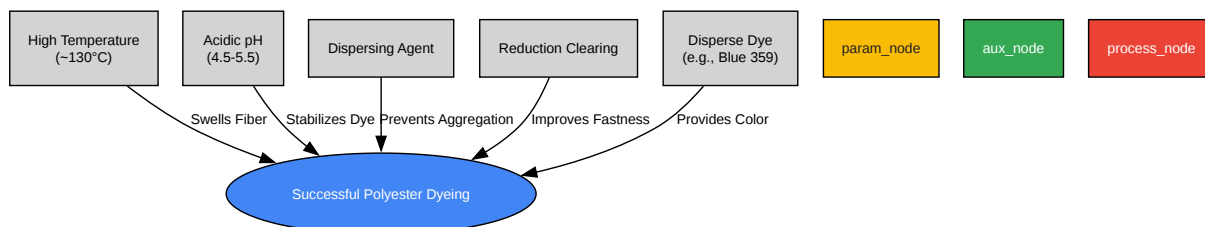


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Caption: Workflow for High-Temperature Polyester Dyeing.

4.2. Logical Relationship of Dyeing Parameters

This diagram shows the key parameters and their interplay in the successful dyeing of polyester with disperse dyes.



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Caption: Key Parameters for Successful Polyester Dyeing.

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